

Ruthenium(III) Nitrosyl Nitrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nitroso nitrate;ruthenium

Cat. No.: B15485694

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Topic: Ruthenium(III) Nitrosyl Nitrate Content Type: An in-depth technical guide or whitepaper.

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ruthenium(III) nitrosyl nitrate, a compound of significant interest in both materials science and medicine, serves as a versatile precursor for the synthesis of various ruthenium-containing materials and as a potential therapeutic agent. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a particular focus on its relevance to researchers in catalysis and drug development.

Chemical Identity and Properties

Ruthenium(III) nitrosyl nitrate is an inorganic compound characterized by the presence of a ruthenium center coordinated to a nitrosyl group and nitrate ions.

Property	Data
Chemical Formula	$\text{Ru}(\text{NO})(\text{NO}_3)_3\text{N}_4\text{O}_{10}\text{Ru}$
CAS Number	34513-98-9
Molecular Weight	317.09 g/mol
Appearance	Red to brown crystalline solid or a red-brown solution in nitric acid
Solubility	Miscible with cold water
Density (of solution)	Approximately 1.07 g/mL at 25 °C (for a 1.5% Ru solution)[1]

Synthesis

While commercially available, typically as a solution in dilute nitric acid, solid Ruthenium(III) nitrosyl nitrate can be synthesized through various methods. One documented approach involves a multi-step process:

- **Formation of Ruthenium Nitrosyl Chloride:** Ruthenium trichloride is reacted with sodium nitrite to form a ruthenium nitrosyl chloride intermediate.
- **Conversion to Nitrate:** The intermediate is then treated with silver nitrate to yield a solution of Ruthenium(III) nitrosyl nitrate.
- **Extraction:** The final product can be extracted from the aqueous solution using an organic solvent like diethyl ether, followed by evaporation to obtain the solid compound.

Applications in Catalysis and Materials Science

Ruthenium(III) nitrosyl nitrate is a valuable precursor for the synthesis of ruthenium-based catalysts and advanced materials. Its applications in this domain include:

- **Heterogeneous Catalysis:** It can be used to manufacture heterogeneous catalysts, such as those for ammonia synthesis.

- **Nanoparticle Synthesis:** It serves as a precursor for the synthesis of ruthenium nanoparticles with tunable sizes. These nanoparticles have potential applications in various catalytic processes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Electrocatalysts:** It is used as a ruthenium source in the preparation of electrocatalysts for applications like water splitting.[\[1\]](#)
- **Thick-Film Resistors:** The compound finds use in the production of thick-film resistors.

Relevance to Drug Development and Signaling Pathways

The therapeutic potential of ruthenium-based compounds is an active area of research. Ruthenium nitrosyl complexes, including Ruthenium(III) nitrosyl nitrate, are of particular interest due to their ability to act as nitric oxide (NO) donors.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Nitric oxide is a critical signaling molecule in various physiological and pathological processes.[\[5\]](#) Its effects are concentration-dependent:

- **Low Concentrations (<200 nM):** NO is involved in smooth muscle relaxation, neurotransmission, and can promote cell proliferation and angiogenesis.[\[4\]](#)
- **High Concentrations (>200 nM):** NO can be toxic and induce apoptosis, a property that can be harnessed for anticancer therapies.[\[4\]](#)

Ruthenium nitrosyl complexes can be designed to release NO under specific conditions, such as upon photoexcitation.[\[6\]](#)[\[7\]](#) This controlled release mechanism makes them promising candidates for photodynamic therapy in cancer treatment.[\[6\]](#) Furthermore, some ruthenium nitrosyl complexes have been shown to release nitroxyl (HNO), another signaling molecule with therapeutic potential, particularly in cardiovascular diseases.[\[5\]](#)[\[9\]](#)

The development of ruthenium nitrosyl complexes as drugs is also driven by the generally lower toxicity of ruthenium compared to other metals.[\[1\]](#)

Experimental Protocols

Synthesis of Ruthenium Nanoparticles

A continuous flow synthesis method has been developed for the preparation of colloidal ruthenium nanoparticles with precise size control using Ruthenium(III) nitrosyl nitrate as a precursor.^{[2][3]}

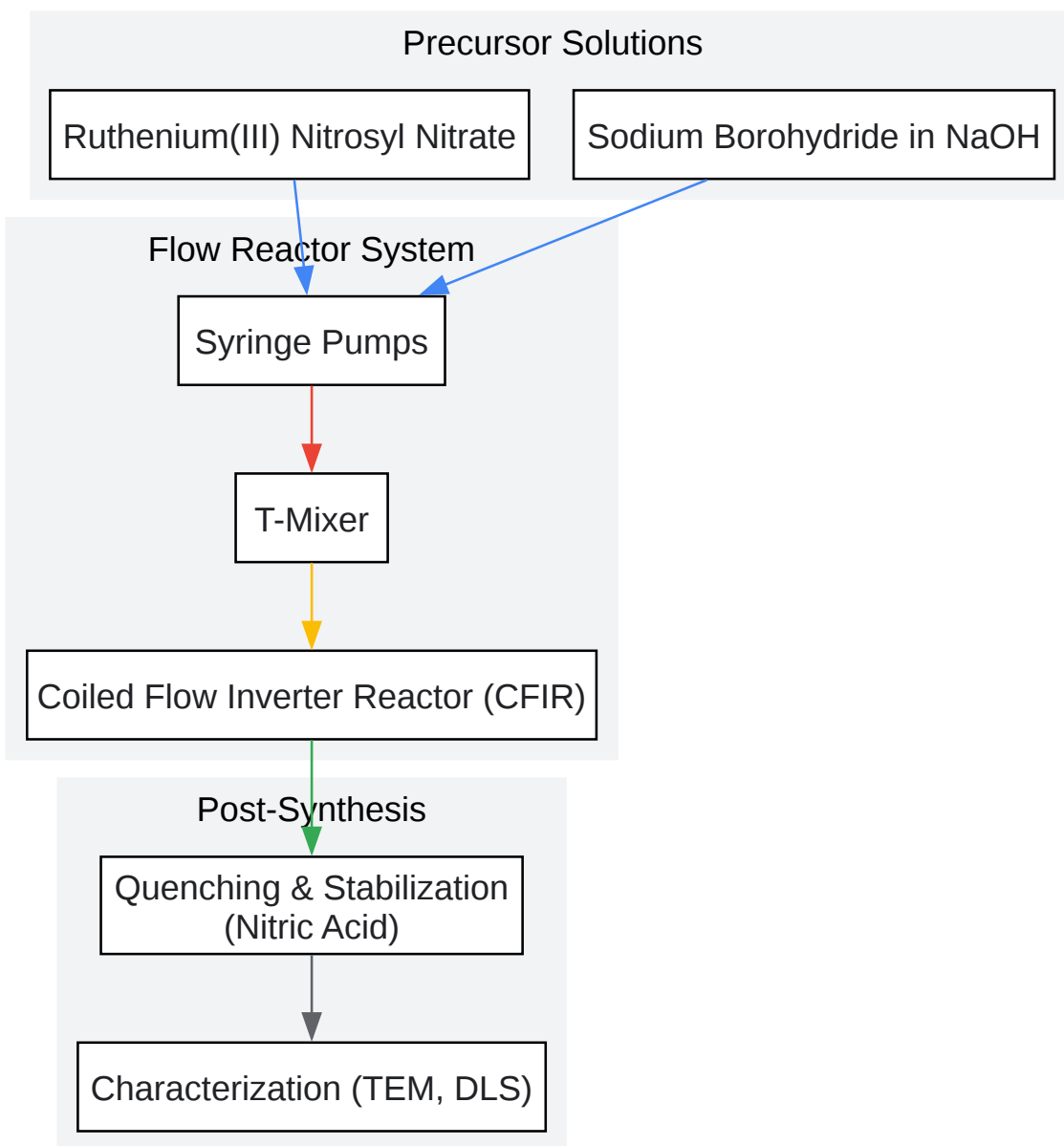
Materials:

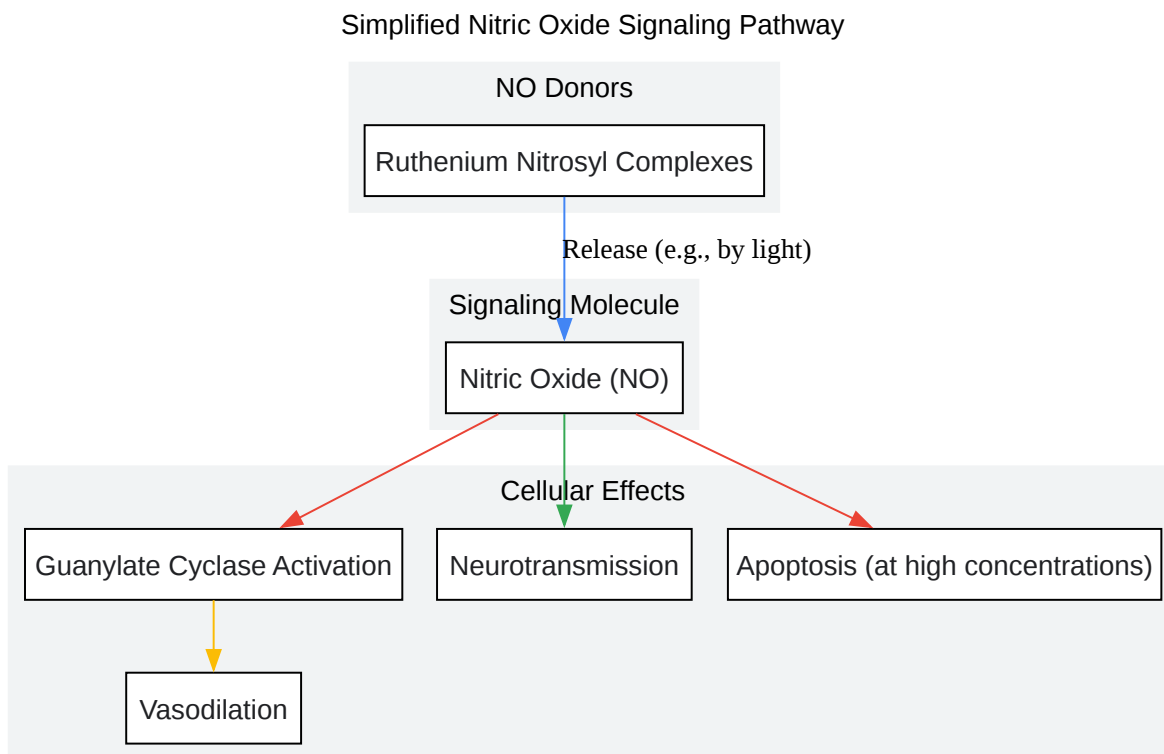
- Ruthenium(III) nitrosyl nitrate solution (e.g., 1.5 w/v% in dilute nitric acid)
- Sodium borohydride (NaBH_4) solution
- Sodium hydroxide (NaOH)
- Nitric acid (HNO_3) for quenching and stabilization

Methodology:

- Precursor Preparation: Prepare separate solutions of Ruthenium(III) nitrosyl nitrate and sodium borohydride in sodium hydroxide.
- Flow Synthesis: Utilize a microscale coiled flow inverter reactor (CFIR). The two precursor solutions are pumped at controlled flow rates and mixed in a T-mixer before entering the CFIR.
- Reaction: The reduction of the ruthenium precursor by sodium borohydride occurs within the reactor, leading to the nucleation and growth of ruthenium nanoparticles. The pH of the reaction mixture is crucial and is controlled by the concentration of NaOH .
- Quenching and Stabilization: The reaction is quenched by collecting the nanoparticle suspension in a solution of nitric acid. The acidic conditions also provide electrostatic stabilization to the nanoparticles.
- Characterization: The size and morphology of the synthesized nanoparticles can be characterized using techniques such as Transmission Electron Microscopy (TEM) and Dynamic Light Scattering (DLS).

Experimental Workflow: Continuous Synthesis of Ruthenium Nanoparticles





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References

- 1. Ruthenium-nitrosyl complexes as NO-releasing molecules, potential anticancer drugs, and photoswitches based on linkage isomerism - Dalton Transactions (RSC Publishing)
DOI:10.1039/D2DT00290F [pubs.rsc.org]

- 2. Ruthenium(III) nitrosyl nitrate | N4O10Ru-4 | CID 75366843 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ruthenium(III) nitrosyl nitrate - Hazardous Agents | Haz-Map [haz-map.com]
- 4. researchgate.net [researchgate.net]
- 5. New nitrosyl ruthenium complexes with combined activities for multiple cardiovascular disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Ruthenium-nitrosyl complexes as NO-releasing molecules, potential anticancer drugs, and photoswitches based on linkage isomerism - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 8. The Ruthenium Nitrosyl Moiety in Clusters: Trinuclear Linear μ -Hydroxido Magnesium(II)-Diruthenium(II), μ_3 -Oxido Trinuclear Diiron(III)-Ruthenium(II), and Tetranuclear μ_4 -Oxido Trigallium(III)-Ruthenium(II) Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 9. New nitrosyl ruthenium complexes with combined activities for multiple cardiovascular disorders - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
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